

Essential Safety and Handling Guide for 2,5-Dihydroxy-4-methoxybenzophenone (DHMB)

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Compound of Interest

Compound Name: DHMB

Cat. No.: B1670368

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Disclaimer: A specific Safety Data Sheet (SDS) for 2,5-Dihydroxy-4-methoxybenzophenone (**DHMB**) was not located. The following safety and handling information is based on the available data for its structural isomer, 2,4-Dihydroxybenzophenone (CAS No. 131-56-6). This information should be used as a guide for trained personnel and as a starting point for a comprehensive risk assessment. It is imperative to handle **DHMB** with a higher degree of caution than outlined here until its specific toxicological properties are fully understood. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling 2,5-Dihydroxy-4-methoxybenzophenone (**DHMB**). It includes operational procedures and disposal plans to ensure the safe handling of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Based on its structural isomer, **DHMB** should be treated as a hazardous chemical. The primary anticipated hazards include serious eye irritation, with the potential for skin irritation and reproductive toxicity.^[1] It may also be toxic to aquatic life with long-lasting effects.^[1] Therefore, a stringent personal protective equipment (PPE) protocol is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **DHMB**

PPE Category	Specification	Rationale	Standard
Eye Protection	Safety glasses with side-shields or chemical splash goggles.	To protect eyes from airborne particles and potential splashes.[1] [2]	Conforming to EN166 (EU) or NIOSH (US) approved.[2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact. Gloves must be inspected prior to use and disposed of after use or contamination.[2]	In accordance with applicable laws and good laboratory practices.
Body Protection	A fully buttoned laboratory coat.	To protect skin and personal clothing from contamination.	N/A
Respiratory Protection	Not required under normal conditions with adequate ventilation. A NIOSH/MSHA approved respirator should be used if dust is generated and exposure limits are exceeded or if irritation is experienced.	To prevent inhalation of fine particles.	NIOSH/MSHA or European Standard EN 149 approved.
Foot Protection	Closed-toe shoes.	To protect feet from spills.	N/A

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial to minimize exposure and prevent contamination when handling **DHMB**. All handling of the solid compound should be performed in a certified chemical fume hood or a well-ventilated area.[2]

- Preparation:
 - Ensure a well-ventilated area, such as a chemical fume hood, is used for all handling procedures.[2]
 - Verify that an eyewash station and safety shower are readily accessible.[1]
 - Assemble all necessary PPE as detailed in Table 1.
 - Prepare a designated and clearly labeled waste container for **DHMB**-contaminated materials.
 - Have spill control materials (e.g., absorbent pads, sand) readily available.
- Handling (to be performed in a certified chemical fume hood):
 - Don the appropriate PPE before entering the designated handling area.
 - Carefully weigh the desired amount of **DHMB** on a tared weigh boat. Avoid generating dust.[2]
 - If solubilizing, add the solvent to the solid slowly to prevent splashing.
 - Keep containers tightly closed when not in use.[2]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[1][2]
 - Decontaminate the work area.
 - Remove and dispose of contaminated PPE in the designated hazardous waste container.

Quantitative Safety Data (for structural isomer 2,4-Dihydroxybenzophenone)

The following table summarizes quantitative data for the structural isomer 2,4-Dihydroxybenzophenone. This data should be used for guidance only.

Table 2: Quantitative Data for 2,4-Dihydroxybenzophenone

Property	Value	Reference
Molecular Weight	214.22 g/mol	[2]
Melting Point/Range	144 - 147 °C / 291.2 - 296.6 °F	[1]
Boiling Point/Range	194 °C / 381.2 °F @ 1 mmHg	[1]
pH	5 (10 g/L aq. sol)	[1]
Toxicity to fish (LC50)	3.7 mg/l (<i>Oryzias latipes</i> , 96 h)	[3]
Toxicity to daphnia (LC50)	7.86 mg/l (48 h)	[3]
Biodegradability	Not readily biodegradable (0% after 28 days)	[3]

Experimental Protocols

First-Aid Measures (Based on 2,4-Dihydroxybenzophenone Exposure)

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Disposal Plan

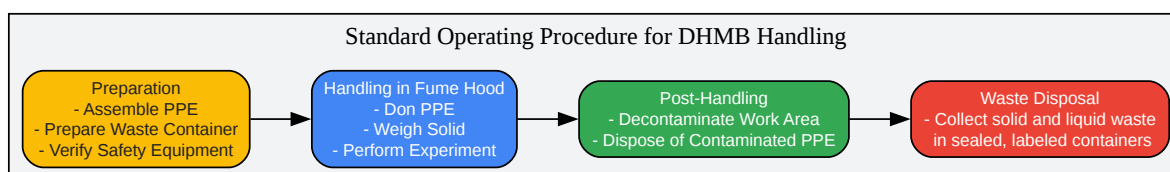
Proper disposal of **DHMB** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: All solid waste contaminated with **DHMB** (e.g., weigh boats, pipette tips, gloves, bench paper) should be placed in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Liquid waste containing **DHMB** should be collected in a separate, sealed, and labeled hazardous waste container. Do not let the product enter drains.[2]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.[2]
- Empty Containers: Do not reuse empty containers. Dispose of them as unused product in accordance with official regulations.[2]

All waste must be disposed of through an approved waste disposal plant.[1]

Visualizations

Caption: Workflow for responding to a **DHMB** spill.



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Caption: Standard operating procedure for handling **DHMB**.

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